

# In-Depth Technical Guide: 1,4-Diiodo-2,3,5,6-tetramethylbenzene

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## Compound of Interest

Compound Name: 1,4-Diiodo-2,3,5,6-tetramethylbenzene

Cat. No.: B1352252

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and primary research applications of **1,4-diiodo-2,3,5,6-tetramethylbenzene**, a key building block in supramolecular chemistry and materials science.

## Core Compound Data

**1,4-Diiodo-2,3,5,6-tetramethylbenzene**, also known as 3,6-diiododurene, is a halogenated aromatic compound. Its rigid, planar structure and the presence of two iodine atoms make it an excellent component for the construction of complex molecular architectures.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>12</sub> I <sub>2</sub>
Molecular Weight	386.01 g/mol
CAS Number	3268-21-1
Appearance	White to off-white crystalline powder
Alternate Names	3,6-Diiododurene

## Molecular Weight Calculation

The molecular weight of **1,4-diiodo-2,3,5,6-tetramethylbenzene** is calculated from the atomic weights of its constituent elements: Carbon (C), Hydrogen (H), and Iodine (I).

Element	Number of Atoms	Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	10	12.011	120.11
Hydrogen	12	1.008	12.096
Iodine	2	126.904	253.808
Total	386.014		

## Experimental Protocols

### Synthesis of 1,4-Diiodo-2,3,5,6-tetramethylbenzene

This protocol is adapted from the direct iodination of durene.

Materials:

- Durene (1,2,4,5-tetramethylbenzene)
- Iodine (I<sub>2</sub>)
- Periodic acid dihydrate (H<sub>5</sub>IO<sub>6</sub>)
- Glacial acetic acid
- Sulfuric acid (concentrated)
- Water

Procedure:

- In a three-necked flask equipped with a reflux condenser and a stirrer, combine durene, iodine, and periodic acid dihydrate in glacial acetic acid.

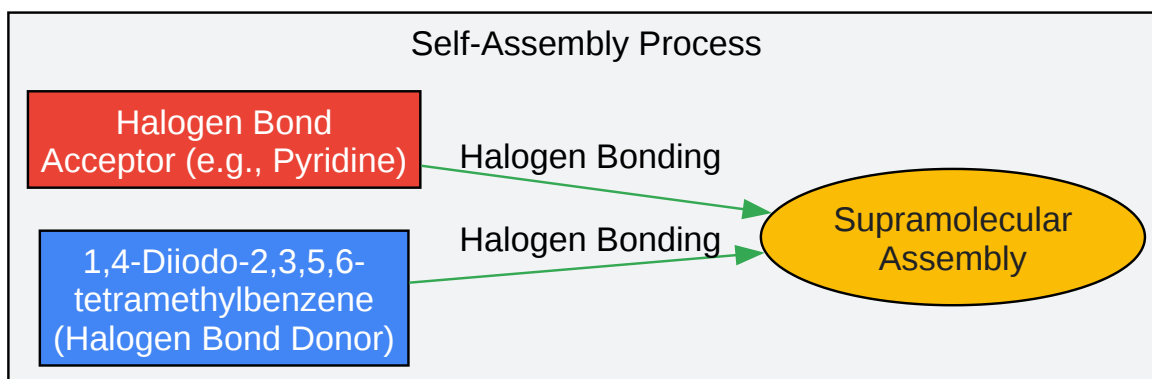
- Slowly add a solution of concentrated sulfuric acid in aqueous acetic acid to the mixture.
- Heat the resulting purple solution at 65-70°C with continuous stirring. The reaction is complete when the color of the iodine disappears, typically after about one hour.
- Cool the reaction mixture and dilute it with water to precipitate the crude product.
- Collect the solid product by filtration and wash it thoroughly with water.
- The crude **1,4-diiodo-2,3,5,6-tetramethylbenzene** can be further purified by recrystallization from a suitable solvent, such as ethanol or a mixture of ethanol and water, to yield a white to off-white crystalline solid.

## Applications in Research

The primary utility of **1,4-diiodo-2,3,5,6-tetramethylbenzene** in scientific research lies in its application as a structural unit in supramolecular chemistry and materials science. The two iodine atoms serve as potent halogen bond donors, facilitating the self-assembly of complex, ordered structures.

## Role in Supramolecular Assembly

Halogen bonding is a non-covalent interaction where a halogen atom acts as an electrophilic species. In **1,4-diiodo-2,3,5,6-tetramethylbenzene**, the iodine atoms can form directional bonds with electron-donating atoms (e.g., nitrogen, oxygen) in other molecules, leading to the formation of well-defined supramolecular architectures such as chains, networks, and macrocycles.

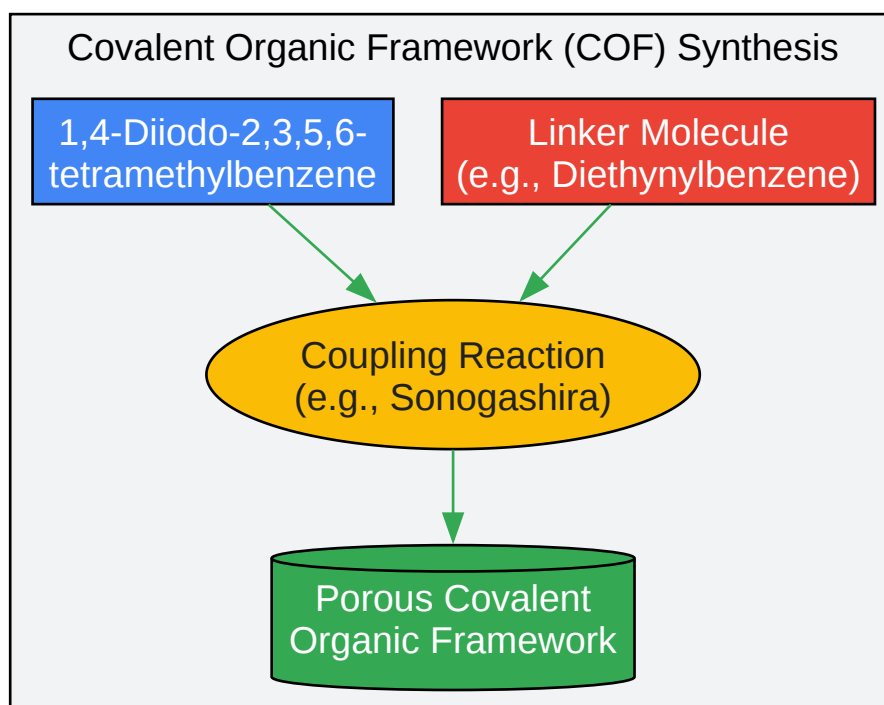


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Caption: Supramolecular assembly via halogen bonding.

## Monomer for Covalent Organic Frameworks (COFs)

Covalent Organic Frameworks (COFs) are a class of porous crystalline polymers with ordered structures. The rigid and geometrically defined nature of **1,4-diiodo-2,3,5,6-tetramethylbenzene** makes it an ideal building block (monomer) for the synthesis of COFs. Through reactions like Sonogashira coupling, it can be linked with other monomers to form extended, porous networks with potential applications in gas storage, catalysis, and sensing.<sup>[1]</sup>



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Caption: Synthesis of a Covalent Organic Framework.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
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